Operational Disposal Protocol: (R)-1-(2-Methoxyphenyl)ethanol

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Compound of Interest	
Compound Name:	*(R)-1-(2-Methoxyphenyl)ethanol*
CAS No.:	*113724-48-4*
Cat. No.:	*B172402*

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Executive Summary & Immediate Action

Do not dispose of **(R)-1-(2-Methoxyphenyl)ethanol** down the drain. Despite being an alcohol, this compound is lipophilic, water-insoluble, and poses a significant threat to aquatic environments (WGK 3).

- Primary Hazard: Combustible Liquid (Class IIIB).
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- RCRA Status: Non-Regulated (unless mixed with listed solvents), but must be managed as "Non-RCRA Regulated Chemical Waste" due to environmental toxicity.

Technical Waste Profile

To ensure safe handling and accurate waste profiling for your disposal contractor, use the data below. Note that while the (R)-enantiomer is stereochemically distinct, its disposal parameters are identical to the racemate.

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Parameter	Value	Operational Implication
CAS Number	7417-18-7 (Racemate)*	Use for waste manifesting.
Physical State	Clear to light yellow liquid	Viscosity allows for liquid waste consolidation.
Flash Point	> 110 °C (> 230 °F)	Not D001 (Ignitable) under RCRA, but combustible.
Water Solubility	Insoluble (Sinks in water)	Strictly prohibited from sanitary sewer disposal.
Specific Gravity	1.076 g/mL	Heavier than water; will form bottom layer in aqueous separators.
Acidity (pKa)	~14.89	Neutral/Non-corrosive.[1] Compatible with standard steel/HDPE drums.

*Note: Specific CAS for the (R)-enantiomer (e.g., 1565-71-5) may be used for inventory, but the generic racemate CAS is standard for waste profiling unless specific toxicity data dictates otherwise.

Operational Disposal Protocol

Phase 1: Segregation & Compatibility

The Causality of Segregation: We segregate this compound not because of immediate reactivity, but to optimize the incineration process. As a high-boiling organic (>133°C @ 10mmHg), it requires a fuel source to burn efficiently.

- Compatible Streams: Halogenated or Non-Halogenated organic solvents (Acetone, Methanol, Ethyl Acetate).
- Incompatible Streams: Strong oxidizers (Peroxides, Nitric Acid) – risk of exothermic oxidation.

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Phase 2: Containerization

- Vessel Selection: Use High-Density Polyethylene (HDPE) jerricans or safety cans. Glass is acceptable for small quantities (<500 mL) but discouraged for bulk waste due to breakage risk.
- Headspace: Leave at least 10% headspace. While vapor pressure is low, thermal expansion during transport is a critical risk factor.

Phase 3: Labeling & Manifesting

Standard "Hazardous Waste" labels are often used by default, but for regulatory precision (USA/EU):

- Label Text: "Non-Regulated Chemical Waste: Organic Liquids."
- Constituents: List "1-(2-Methoxyphenyl)ethanol" explicitly.
- Hazard Checkbox: Mark "Combustible" and "Toxic to Aquatic Life."

Phase 4: Destruction (The "Why")

Method: Thermal Oxidation (Incineration) with Scrubber. Mechanism:

- Injection: The liquid is atomized into the kiln.
- Combustion: Carbon backbone oxidizes to

  ; Hydrogen to

  .
- Scrubbing: The methoxy group (

) burns cleanly, but if mixed with halogenated waste, the scrubber neutralizes acid gases (HCl/HF). Self-Validating Step: If the waste stream is clear of heavy metals (which this compound lacks), the resulting ash is non-hazardous, validating the incineration choice.

Decision Logic & Workflow (Visualization)

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The following diagram illustrates the decision tree for handling **(R)-1-(2-Methoxyphenyl)ethanol** waste, ensuring compliance with environmental safety standards.

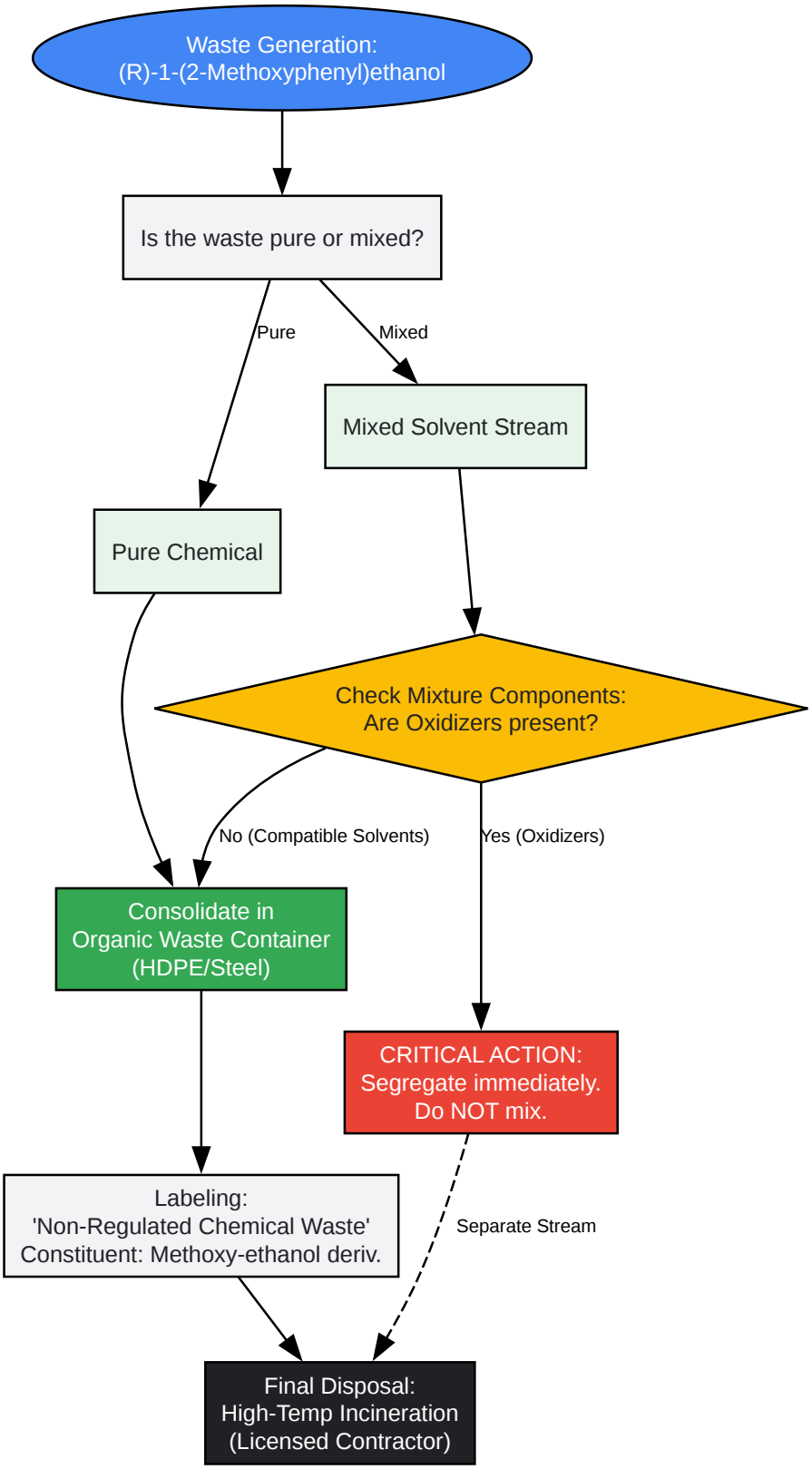

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Figure 1: Operational decision tree for the segregation and disposal of methoxy-ethanol derivatives.

Emergency Response (Spill Procedures)

In the event of a spill during transfer or disposal:

- Isolate: The compound has a high flash point (>110°C), so immediate fire risk is low, but slip hazard is high.
- Contain: Do not use water. The compound sinks and is insoluble.[2] Use vermiculite or sand to build a dike.
- Absorb: Apply inert absorbent pads (polypropylene).
- Clean: Wash the surface with an ethanolic soap solution (surfactant required to solubilize the lipophilic residue) after bulk removal.

References

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Sources

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- 2. WERCS Studio - Application Error [assets.thermofisher.com]
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